

Application Notes and Protocols for 1-Propoxy-2-propanol in Organic Synthesis

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Compound of Interest

Compound Name: 1-Propoxy-2-propanol

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Introduction: **1-Propoxy-2-propanol** (also known as propylene glycol n-propyl ether, PnP) is a versatile organic solvent with a favorable safety and environmental profile, making it an attractive alternative to more hazardous solvents in organic synthesis.^{[1][2][3]} Its classification as a "Green half-circle" chemical by the EPA indicates it is expected to be of low concern based on experimental and modeled data.^[1] With a unique combination of ether and alcohol functionalities, it possesses excellent solvency for a wide range of polar and non-polar compounds.^[4] Its high boiling point, miscibility with water and most organic solvents, and low toxicity make it a suitable medium for a variety of chemical transformations.^{[5][6][7]}

These application notes provide an overview of the physicochemical properties of **1-propoxy-2-propanol** and detailed protocols for its use in Suzuki-Miyaura cross-coupling reactions and the synthesis of silver nanoparticles.

Physicochemical Properties of 1-Propoxy-2-propanol

A summary of key physical and chemical properties of **1-propoxy-2-propanol** is presented below. This data is essential for designing and optimizing synthetic procedures.

Property	Value	References
Molecular Formula	C ₆ H ₁₄ O ₂	[1]
Molecular Weight	118.17 g/mol	[6]
CAS Number	1569-01-3	[1]
Appearance	Clear, colorless liquid	[8]
Boiling Point	140-160 °C	[6][8]
Melting Point	-80 °C	---
Density	0.885 g/mL at 25 °C	[6][8]
Refractive Index	n _{20/D} 1.411	[6]
Flash Point	48 °C (118 °F) - closed cup	[1]
Water Solubility	Miscible	[1][7]

Safety and Handling Protocol

1. Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles and a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
- **Body Protection:** Wear a lab coat. For large quantities, consider additional protective clothing.

2. Handling and Storage:

- **Ventilation:** Use in a well-ventilated area, preferably in a chemical fume hood.
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[9]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]

- Incompatible Materials: Avoid contact with strong oxidizing agents.

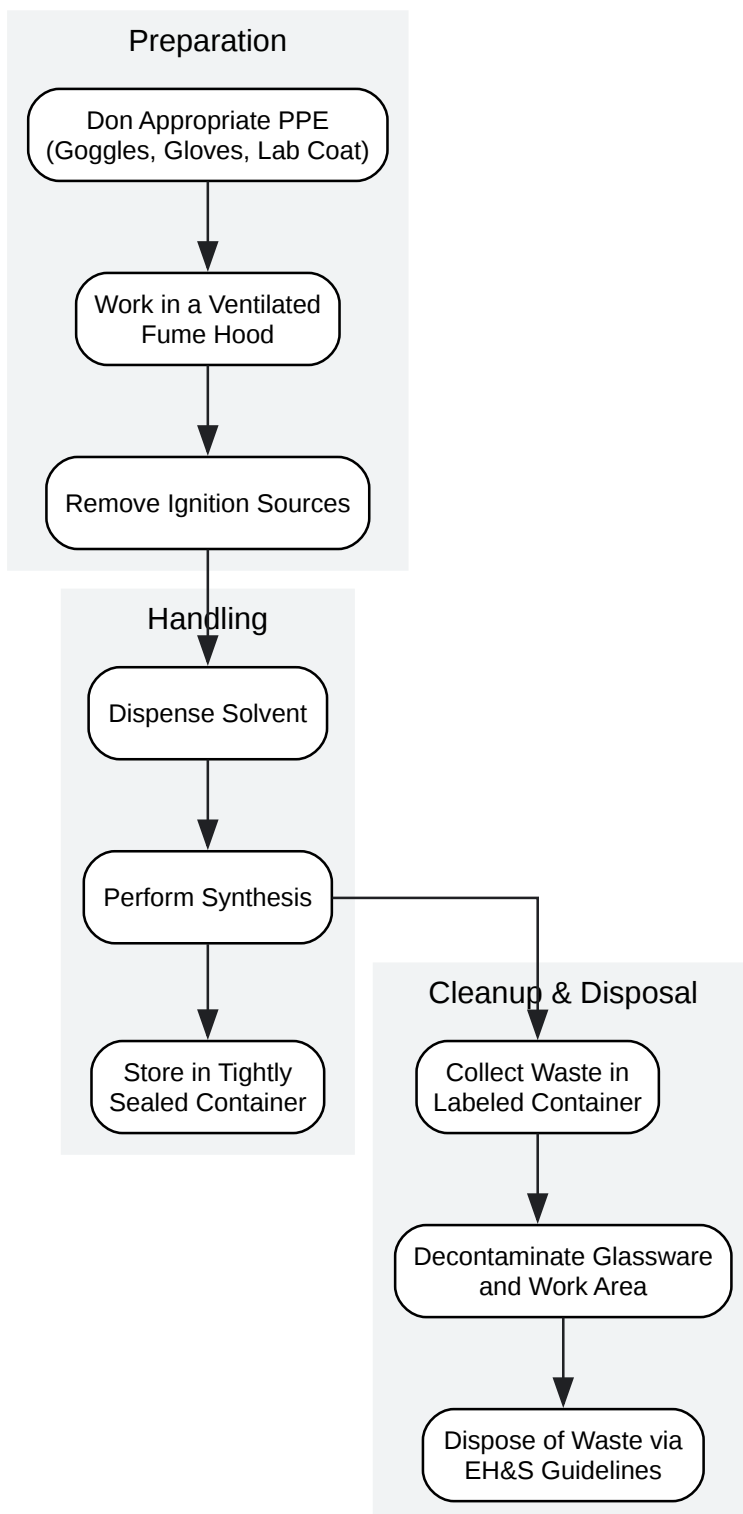
3. Emergency Procedures:

- Skin Contact: Immediately wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

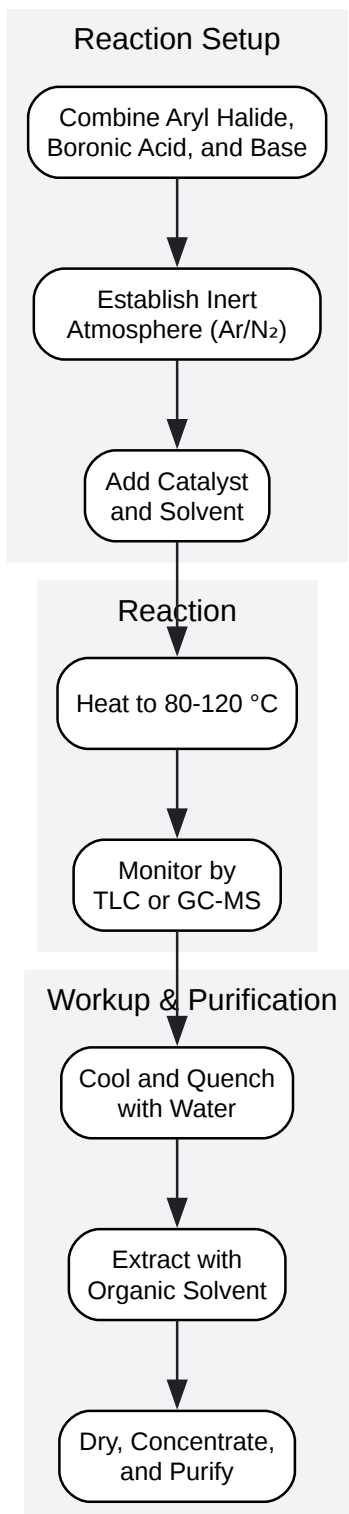
4. Disposal:

- Dispose of contaminated materials and waste in accordance with local, state, and federal regulations.

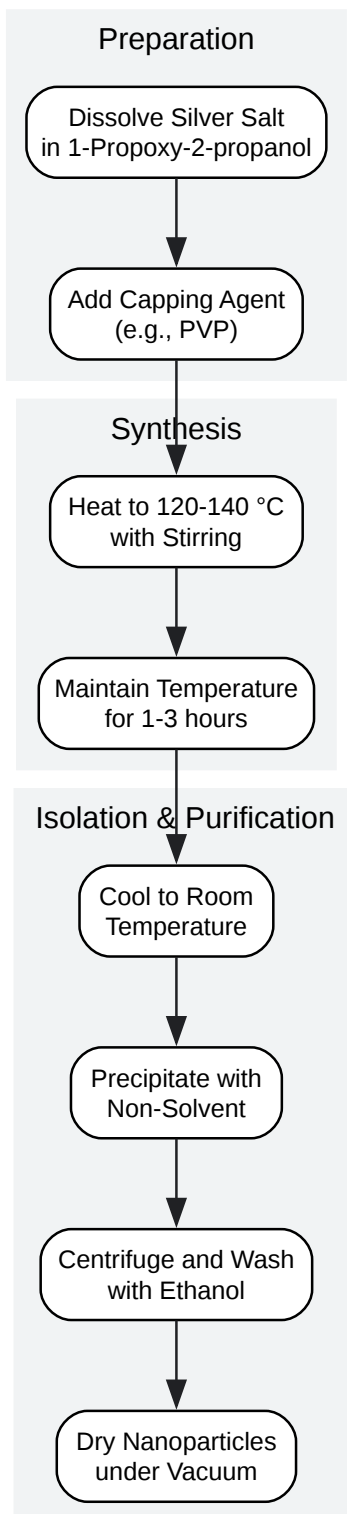
Workflow for Safe Handling of 1-Propoxy-2-propanol



Workflow for Suzuki-Miyaura Coupling using 1-Propoxy-2-propanol



Workflow for Silver Nanoparticle Synthesis

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References

- 1. 1-Propoxy-2-propanol | C₆H₁₄O₂ | CID 15286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. chemicalsknowledgehub.com [chemicalsknowledgehub.com]
- 4. atamankimya.com [atamankimya.com]
- 5. nbinno.com [nbinno.com]
- 6. プロピレングリコールプロピルエーテル ≥98.5% | Sigma-Aldrich [sigmaaldrich.com]
- 7. CAS 1569-01-3: 1-Propoxy-2-propanol | CymitQuimica [cymitquimica.com]
- 8. 1-PROPOXY-2-PROPANOL | 1569-01-3 [chemicalbook.com]
- 9. monumentchemical.com [monumentchemical.com]
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